

# A Comparative Guide: Potassium Dichromate vs. Sodium Dichromate as a Primary Standard

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Compound of Interest		
Compound Name:	Sodium dichromate dihydrate	
Cat. No.:	B147847	Get Quote

In the realm of analytical chemistry, the precision of volumetric analysis hinges on the reliability of the standard solutions used. A primary standard is a substance of high purity and stability that is used to standardize a solution of unknown concentration. For oxidation-reduction (redox) titrations, both potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) and sodium dichromate (Na<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) are potent oxidizing agents. However, potassium dichromate is overwhelmingly preferred as a primary standard. This guide provides a comprehensive comparison of these two compounds, elucidating the scientific rationale behind this preference with supporting data and experimental protocols.

# **Key Differences and Superiority of Potassium Dichromate**

The fundamental reason for the preference for potassium dichromate lies in its physical properties, which align more closely with the ideal characteristics of a primary standard. A primary standard should be:

- Of high purity: Available in a highly purified form (assay >99.9%).
- Stable: Resistant to decomposition under normal laboratory conditions and when heated for drying.
- Non-hygroscopic and non-efflorescent: Does not absorb or lose water from the atmosphere, ensuring its weighed mass remains constant.





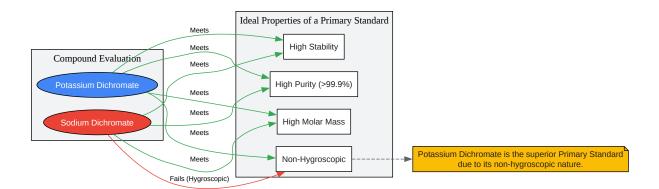


- Of high molar mass: Minimizes weighing errors.
- Soluble in the desired solvent.
- Reacts stoichiometrically and rapidly with the analyte.

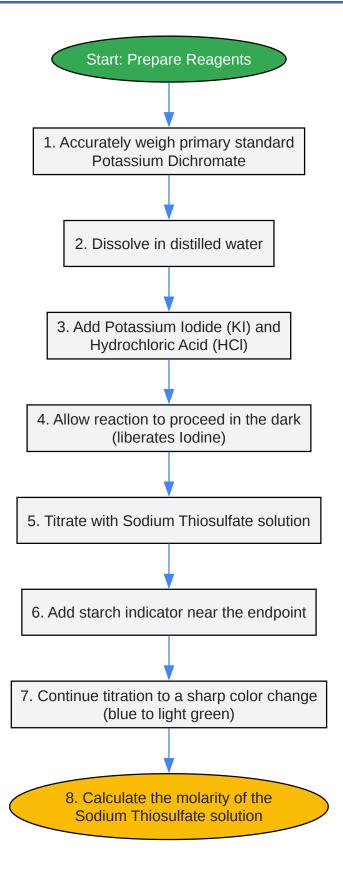
While both compounds are strong oxidizing agents, sodium dichromate's pronounced hygroscopic nature is its most significant drawback, preventing it from being used as a primary standard.[1] It readily absorbs moisture from the air, making it impossible to accurately weigh a sample without special handling.[1] In contrast, potassium dichromate is not hygroscopic, ensuring that the weighed mass corresponds directly to the amount of the substance.[1]

The following diagram illustrates the decision-making process for selecting a primary standard, highlighting the critical role of hygroscopy.









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### References

- 1. Potassium dichromate is preferred in the place of sodium dichromate in quantitative analysis for use as primary standard because [infinitylearn.com]
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